

# N-Cbz-7-Aminoheptanoic acid CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **N-Cbz-7-Aminoheptanoic acid**

Cat. No.: **B2918806**

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## An In-depth Technical Guide to N-Cbz-7-Aminoheptanoic Acid

This technical guide provides a comprehensive overview of **N-Cbz-7-Aminoheptanoic acid**, a key building block in synthetic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

## Core Compound Identification

- Chemical Name: **N-Cbz-7-Aminoheptanoic acid**
- CAS Number: 23434-37-9[1][2]
- Molecular Formula: C15H21NO4[1][2][3]
- Molecular Weight: 279.33 g/mol [2]

## Physicochemical and Handling Properties

The following table summarizes the key quantitative data and handling information for **N-Cbz-7-Aminoheptanoic acid**.

Property	Value	Reference
Molecular Weight	279.33 g/mol	<a href="#">[2]</a>
Appearance	White to Almost white powder/crystal	
Storage Condition	-20°C	<a href="#">[1]</a>
Shipping Condition	Ambient Temperature	<a href="#">[1]</a>

## Molecular Structure and Functional Groups

**N-Cbz-7-Aminoheptanoic acid** is an aliphatic linker molecule. Its structure consists of a seven-carbon chain, with a carboxylic acid group at one terminus and an amine group at the other. The amine group is protected by a benzyloxycarbonyl (Cbz or Z) group. This protecting group is crucial for its application in controlled chemical synthesis, preventing the amine from undergoing unwanted reactions.[\[1\]](#)

The key functional groups are:

- Carboxylic Acid (-COOH): This group can be activated to react with primary amines to form stable amide bonds.[\[1\]](#)
- N-Cbz Protected Amine (-NH-Cbz): The Cbz group is a common amine protecting group in peptide synthesis and can be removed under specific conditions, typically through hydrogenolysis.[\[1\]](#)

## Experimental Protocols

### 4.1. General Synthesis of N-Cbz-7-Aminoheptanoic Acid

This protocol describes a common method for the N-protection of 7-aminoheptanoic acid using benzyl chloroformate.[\[2\]](#)

Materials:

- 7-Aminoheptanoic acid

- Benzyl chloroformate
- Sodium hydroxide (NaOH) solution (2N)
- Hydrochloric acid (HCl) solution (3N)
- Diethyl ether (Et<sub>2</sub>O)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Ice bath
- Stirring apparatus

#### Procedure:

- Dissolve 7-aminoheptanoic acid (1 equivalent) in a 2N NaOH solution and cool the mixture to 0°C in an ice bath.
- Add a solution of benzyl chloroformate (1.1 equivalents) dropwise to the cooled amino acid solution under vigorous stirring.
- Maintain vigorous stirring for 30 minutes at 0°C.
- Wash the reaction mixture with diethyl ether to remove unreacted benzyl chloroformate.
- Acidify the aqueous solution to a pH of 2 using a 3N HCl solution.
- Extract the product with ethyl acetate.
- Dry the organic phase over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to yield **N-Cbz-7-aminoheptanoic acid**.

A yield of 88% has been reported for this procedure.[\[2\]](#)

#### 4.2. Deprotection of the Cbz Group

The Cbz group can be removed to yield the free amine, which is then available for further reactions. A standard method for this is hydrogenolysis.

Materials:

- **N-Cbz-7-Aminoheptanoic acid**
- Palladium on carbon (Pd/C) catalyst
- Methanol or other suitable solvent
- Hydrogen gas (H<sub>2</sub>) source

Procedure:

- Dissolve **N-Cbz-7-Aminoheptanoic acid** in a suitable solvent like methanol.
- Add a catalytic amount of Pd/C.
- Subject the mixture to a hydrogen atmosphere (e.g., by bubbling hydrogen gas through the solution or using a hydrogenation apparatus).
- Monitor the reaction until completion (e.g., by TLC).
- Filter off the Pd/C catalyst.
- Evaporate the solvent to obtain the deprotected 7-aminoheptanoic acid.

## Applications in Research and Drug Development

**N-Cbz-7-Aminoheptanoic acid** serves as a versatile building block and linker in several areas of chemical and pharmaceutical research.

- Peptide Synthesis: As a protected amino acid, it can be incorporated into peptide chains. The Cbz group prevents the amine from reacting during peptide coupling steps.[\[4\]](#)[\[5\]](#)
- PROTAC Linkers: This molecule is used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[\[3\]](#) The aliphatic chain acts as a linker to connect a ligand for a target protein

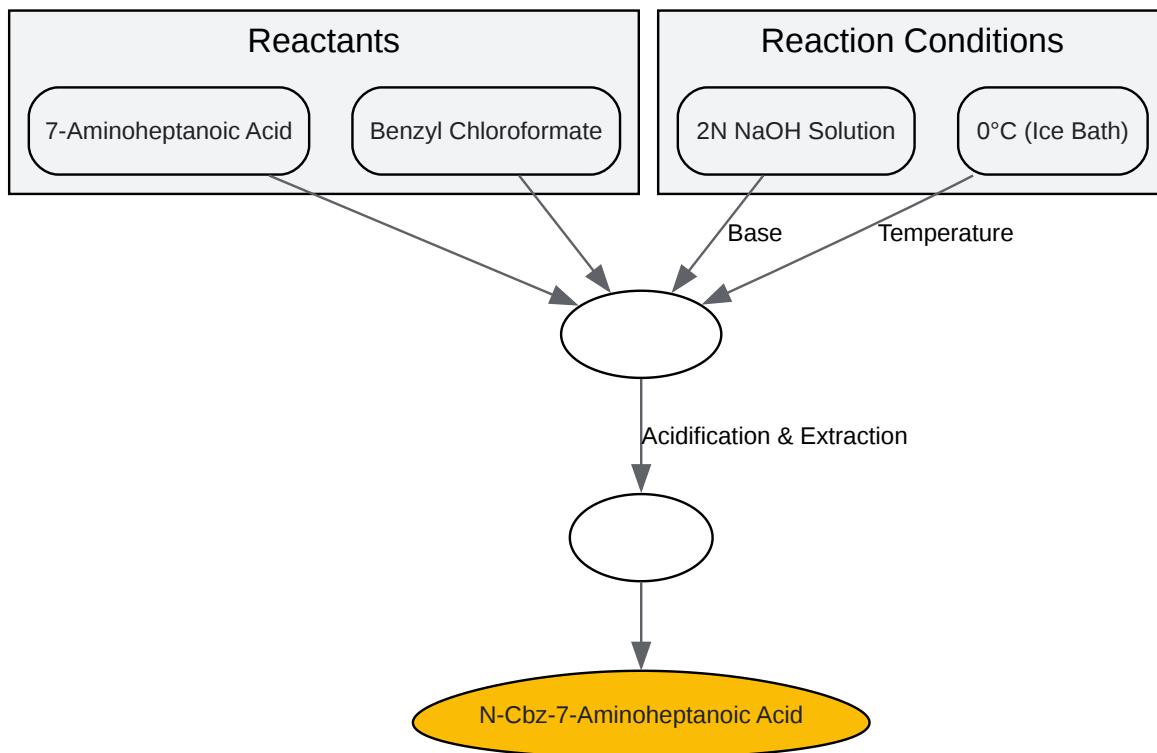
and a ligand for an E3 ubiquitin ligase.

- **Organic Synthesis:** The bifunctional nature of this compound makes it a useful intermediate in the synthesis of more complex molecules.[\[4\]](#)

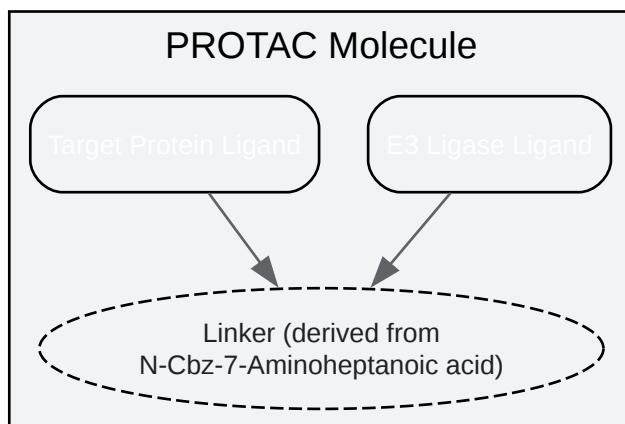
## Visualized Workflows and Concepts

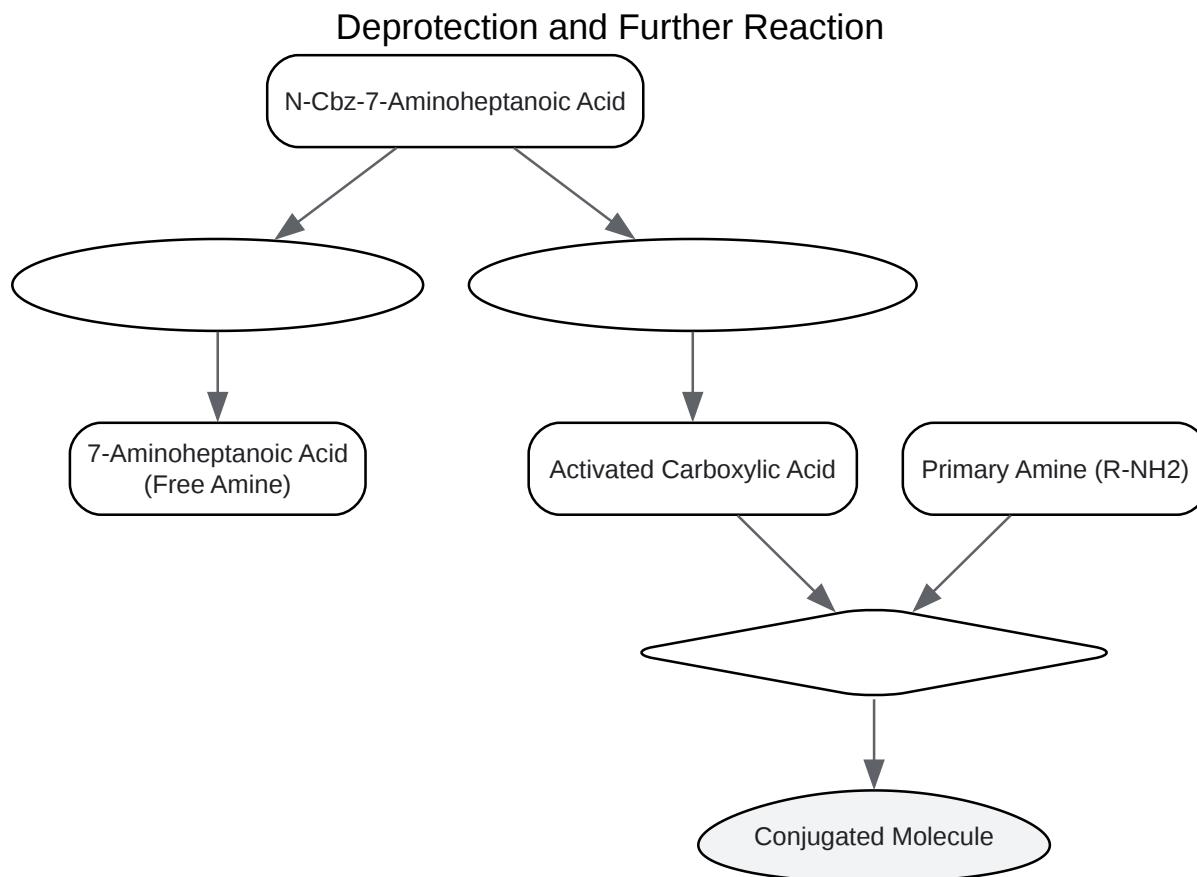
The following diagrams illustrate key processes and concepts related to **N-Cbz-7-Aminoheptanoic acid**.

## Synthesis of N-Cbz-7-Aminoheptanoic Acid



## Role as a PROTAC Linker Component





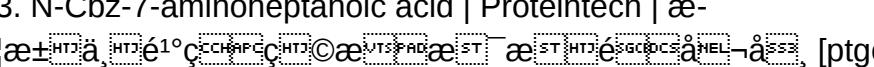
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## References

- 1. N-Cbz-7-aminoheptanoic acid, 23434-37-9 | BroadPharm [broadpharm.com]
- 2. N-Cbz-7-aminoheptanoic acid synthesis - chemicalbook [chemicalbook.com]
- 3. N-Cbz-7-aminoheptanoic acid | Proteintech |  [ptgcn.com]
- 4. nbino.com [nbino.com]

- 5. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [N-Cbz-7-Aminoheptanoic acid CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2918806#n-cbz-7-aminoheptanoic-acid-cas-number-and-molecular-structure]

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